

Application Notes and Protocols: 2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole

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Compound of Interest

Compound Name: 2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole

Cat. No.: B1309840

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole is a heterocyclic organic compound with the CAS Number 27603-25-4.^{[1][2][3]} It is characterized by a thiadiazole ring substituted with a methylsulfonyl group and a trifluoromethyl group. These functional groups contribute to its chemical properties, such as enhanced lipophilicity and metabolic stability, making it a compound of interest in agrochemical and pharmaceutical research.^{[1][4]} This document provides detailed guidelines and protocols for the safe handling, storage, and use of this compound in a laboratory setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** is presented in the table below. This information is crucial for safe handling and for designing experimental procedures.

Property	Value	Reference
CAS Number	27603-25-4	[1][2][3]
Molecular Formula	C ₄ H ₃ F ₃ N ₂ O ₂ S ₂	[1][2]
Molecular Weight	232.20 g/mol	[5]
Appearance	White to off-white solid	[2][6]
Melting Point	86 °C	[2]
Boiling Point	268.7 °C at 760 mmHg	[2][6]
Solubility	Soluble in DMSO and slightly soluble in Methanol.[6] General solubility tests are recommended for other solvents.	
Density	1.65 g/cm ³	[2][6]
Flash Point	116.3 °C	[2]

Safety, Handling, and Storage

3.1. Hazard Identification and Personal Protective Equipment (PPE)

2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole is classified as a hazardous substance. The following GHS hazard statements apply:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

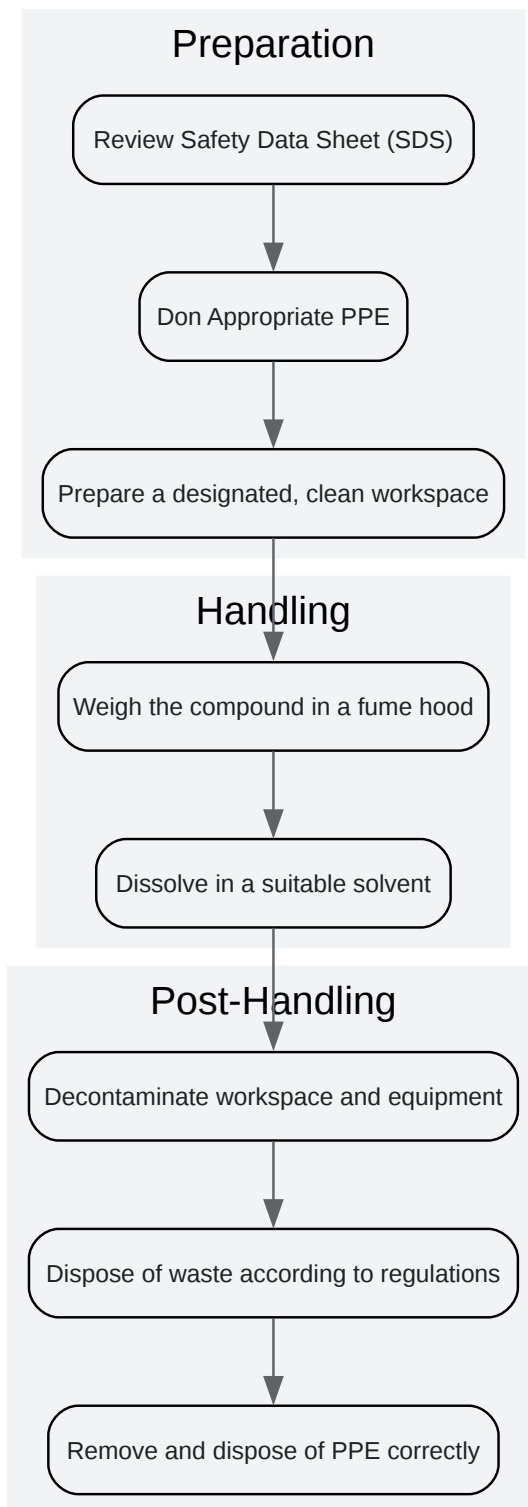
It is imperative to use appropriate personal protective equipment (PPE) when handling this compound to minimize exposure and ensure personal safety.

PPE	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile)
Eye Protection	Safety glasses with side shields or goggles
Lab Coat	Standard laboratory coat
Respiratory Protection	Use in a well-ventilated area or under a fume hood. If dust is generated, a respirator may be necessary.

3.2. General Handling Protocol

The following workflow outlines the general procedure for safely handling **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** in a laboratory setting.

General Handling Workflow



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Caption: General workflow for handling the compound.

3.3. Storage Conditions

Proper storage is essential to maintain the integrity and stability of **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole**.

Parameter	Recommendation
Temperature	Store in a cool, dry place. Some suppliers recommend storage at 2-8°C. [7]
Light	Store in a light-resistant container.
Incompatibilities	Keep away from strong oxidizing agents.
Container	Keep container tightly sealed to prevent moisture ingress.

Experimental Protocols

The following are generalized protocols that can be adapted for specific research needs.

4.1. Protocol for Determining Aqueous Solubility

This protocol provides a general method for determining the solubility of the compound in aqueous solutions.

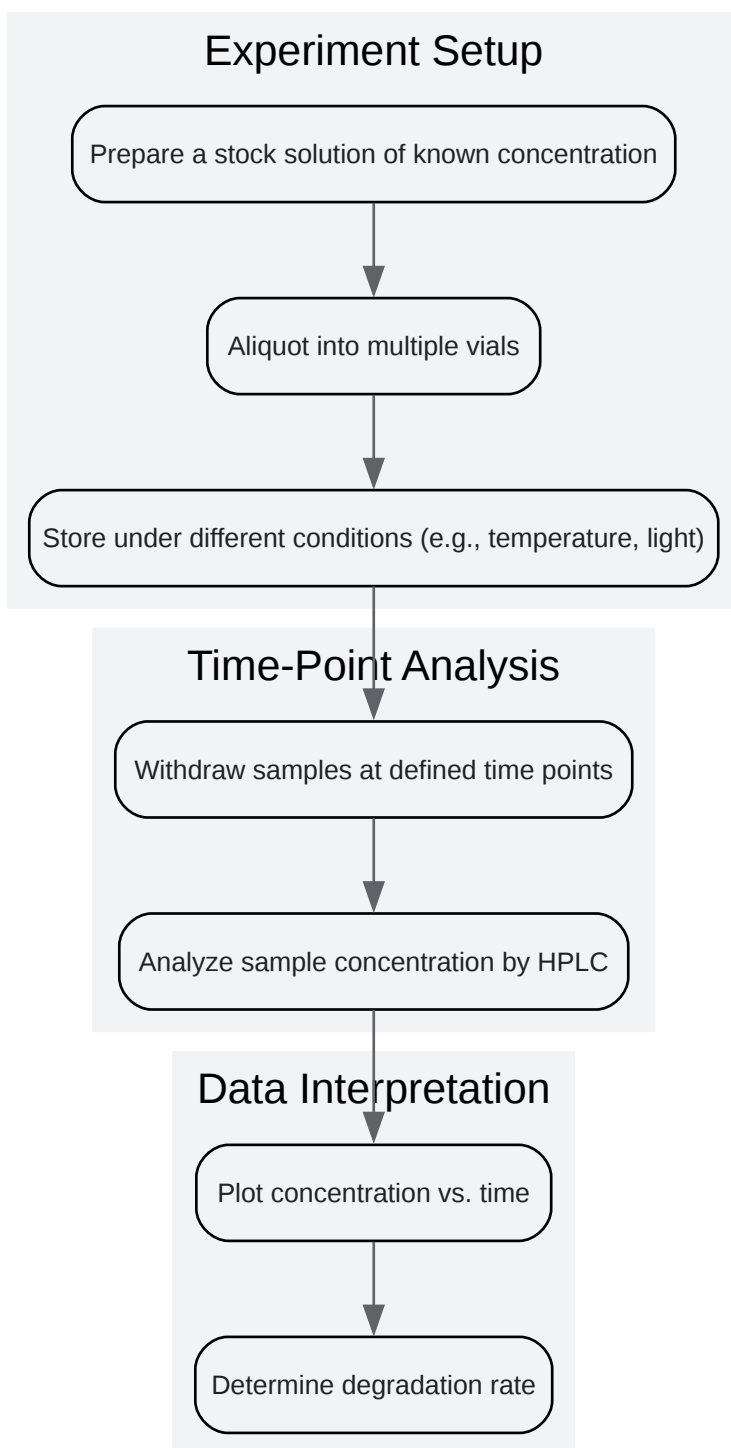
- Preparation: Weigh 1-5 mg of **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** into a clean vial.
- Solvent Addition: Add a known volume of the desired aqueous solvent (e.g., distilled water, buffer) in small increments.
- Mixing: After each addition, vortex or sonicate the mixture for a set period (e.g., 1-2 minutes).
- Observation: Visually inspect the solution for any undissolved solid.
- Equilibration: If undissolved solid remains, allow the mixture to equilibrate at a controlled temperature with continuous stirring for a longer period (e.g., 24 hours).

- Analysis: Centrifuge or filter the suspension to remove undissolved solid. Analyze the concentration of the compound in the supernatant/filtrate using a suitable analytical method (e.g., HPLC-UV).
- Calculation: Calculate the solubility based on the measured concentration and the initial amount of solvent used.

4.2. Protocol for Stability Testing in Solution

This protocol outlines a method to assess the stability of the compound in a specific solvent over time.

Stability Testing Workflow



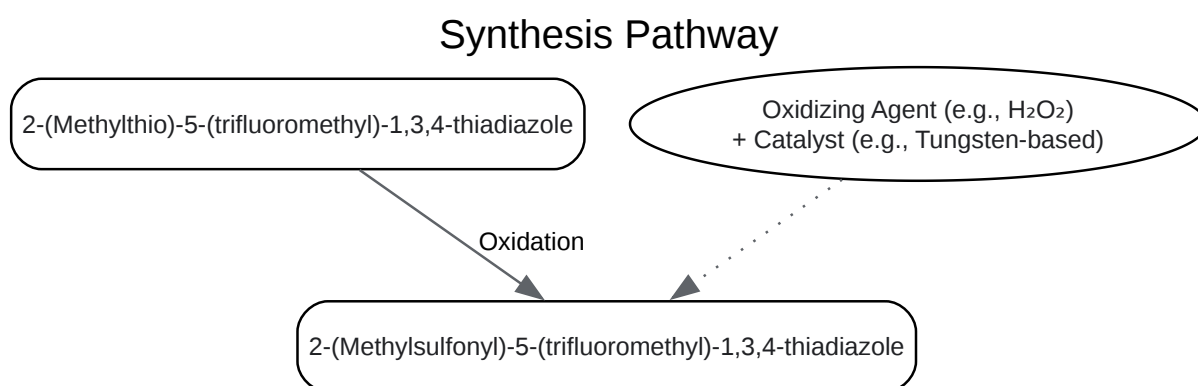
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Caption: Workflow for stability testing in solution.

Time Point	Concentration (µg/mL) at 4°C	Concentration (µg/mL) at 25°C	Concentration (µg/mL) at 40°C
0 hours			
24 hours			
48 hours			
1 week			
1 month			

4.3. Application in Synthesis: Intermediate for Herbicides

2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole serves as an important intermediate in the synthesis of certain herbicides.[4] A general synthetic pathway involves the oxidation of its thioether precursor.



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Caption: Synthesis from its thioether precursor.

A patented process describes the oxidation of 2-(methylthio)-5-(trifluoromethyl)-1,3,4-thiadiazole using an oxidizing agent like hydrogen peroxide in the presence of a tungsten catalyst to produce **2-(methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole**. [8]

Biological Activity

This compound has been investigated for various biological activities.

5.1. Antifungal Properties

Research indicates that **2-(methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** exhibits significant antifungal activity against various fungal pathogens, making it a candidate for the development of new antifungal treatments.^[9]

5.2. Other Potential Activities

The compound has also shown potential as an insecticide and bactericide.^[9] Its broad-spectrum activity makes it a valuable lead compound for the development of new pesticides.

Protocol for In Vitro Antifungal Susceptibility Testing (General)

- **Prepare Fungal Inoculum:** Culture the fungal strain of interest on an appropriate medium and prepare a standardized inoculum suspension.
- **Compound Dilution:** Prepare a series of dilutions of **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** in a suitable solvent (e.g., DMSO).
- **Assay Plate Preparation:** In a microtiter plate, add the fungal inoculum to a suitable broth medium. Then, add the different concentrations of the test compound to the wells. Include positive (known antifungal agent) and negative (solvent only) controls.
- **Incubation:** Incubate the plate at the optimal temperature for fungal growth for a specified period (e.g., 24-48 hours).
- **Growth Assessment:** Determine fungal growth inhibition by measuring the optical density (OD) or by visual inspection.
- **MIC Determination:** The Minimum Inhibitory Concentration (MIC) is the lowest concentration of the compound that prevents visible growth of the fungus.

Fungal Strain	MIC (µg/mL)
Candida albicans	
Aspergillus fumigatus	
Cryptococcus neoformans	

Disposal

All waste containing **2-(Methylsulfonyl)-5-(trifluoromethyl)-1,3,4-thiadiazole** should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive risk assessment. Always consult the Safety Data Sheet (SDS) provided by the supplier before handling this chemical. All laboratory work should be conducted by trained personnel in a suitably equipped facility.

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